

The Solubility Profile of 4-Nonylbenzoic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Nonylbenzoic acid

Cat. No.: B1294843

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Abstract

This technical guide provides an in-depth overview of the solubility of **4-Nonylbenzoic acid** in various solvents. Aimed at researchers, scientists, and professionals in drug development, this document compiles available solubility data, details experimental protocols for solubility determination, and presents a logical workflow for assessing the solubility of carboxylic acids. Due to the limited availability of precise quantitative data for **4-Nonylbenzoic acid**, this guide also incorporates qualitative solubility information and data from structurally similar compounds to provide a comprehensive understanding of its solubility characteristics.

Introduction

4-Nonylbenzoic acid is a substituted aromatic carboxylic acid characterized by a nine-carbon alkyl chain attached to the para position of the benzoic acid ring. This molecular structure, featuring both a polar carboxylic acid group and a significant nonpolar alkyl tail, imparts amphiphilic properties to the molecule, influencing its solubility in different solvent systems. Understanding the solubility of **4-Nonylbenzoic acid** is crucial for a variety of applications, including its use as a liquid crystal intermediate, in the synthesis of medicinal compounds, and in formulation development. This guide aims to provide a centralized resource on the solubility of this compound.

Quantitative and Qualitative Solubility Data

Precise, publicly available quantitative solubility data for **4-Nonylbenzoic acid** is scarce. However, by combining qualitative observations from synthetic procedures and data from analogous compounds, a general solubility profile can be constructed.

Table 1: Solubility of **4-Nonylbenzoic Acid** and Related Compounds

Solvent	Compound	Temperature	Solubility	Data Type	Source
Hexanes	4-Nonylbenzoic acid	Hot	Soluble	Qualitative	[1]
Hexanes	4-Nonylbenzoic acid	Cold	Sparingly Soluble / Insoluble	Qualitative	[1]
Methanol	4-Hexylbenzoic acid	Room Temperature	0.1 g/mL	Quantitative	[2]
Water	Benzoic acid	25 °C	0.344 g/100 mL	Quantitative	General Chemical Data
Acetone	Benzoic acid	Room Temperature	Soluble	Qualitative	General Chemical Data
Ethanol	Benzoic acid	25 °C	58.4 g/100 mL	Quantitative	General Chemical Data
Toluene	Benzoic acid	25 °C	11.1 g/100 mL	Quantitative	General Chemical Data

Note: The data for benzoic acid is provided for general comparison of a parent compound. The solubility of **4-Nonylbenzoic acid** is expected to be lower in polar solvents and higher in non-polar solvents compared to benzoic acid due to the long non-polar nonyl group.

Experimental Protocols for Solubility Determination

The following protocols describe common methods for determining the solubility of a solid organic acid like **4-Nonylbenzoic acid**.

General Qualitative Solubility Test

This method provides a rapid assessment of solubility in various solvents.

Materials:

- **4-Nonylbenzoic acid**
- A selection of solvents (e.g., water, 5% NaOH, 5% NaHCO₃, ethanol, methanol, acetone, hexane, toluene)
- Small test tubes
- Spatula
- Vortex mixer (optional)

Procedure:

- Add approximately 25 mg of **4-Nonylbenzoic acid** to a small test tube.
- Add 0.75 mL of the desired solvent to the test tube.
- Vigorously shake or vortex the test tube for 1-2 minutes.
- Visually inspect the solution to determine if the solid has dissolved.
- Record the observation as "soluble," "sparingly soluble," or "insoluble."

Gravimetric Method for Quantitative Solubility Determination

This method provides a quantitative measure of solubility.

Materials:

- **4-Nonylbenzoic acid**
- Solvent of interest
- Analytical balance
- Constant temperature bath with shaker
- Sealed vials
- Syringe with a fine-tip needle and filter attachment (e.g., 0.45 μm PTFE)
- Pre-weighed evaporation dish

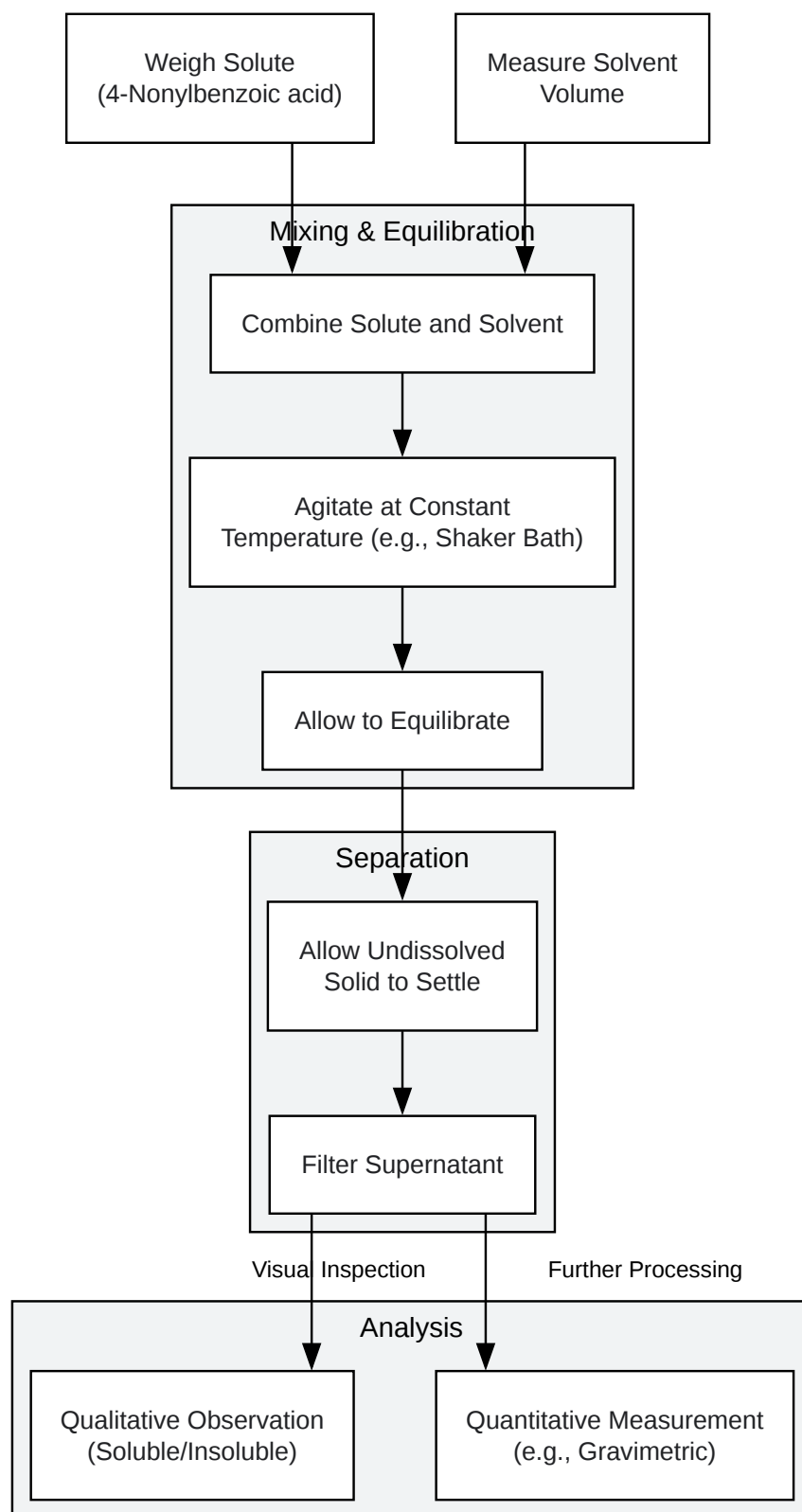
Procedure:

- Prepare a supersaturated solution by adding an excess amount of **4-Nonylbenzoic acid** to a known volume of the solvent in a sealed vial.
- Place the vial in a constant temperature shaker bath and agitate for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Allow the vial to stand undisturbed in the constant temperature bath for at least 2 hours to allow undissolved solid to settle.
- Carefully withdraw a known volume of the clear supernatant using a syringe fitted with a filter.
- Dispense the filtered, saturated solution into a pre-weighed evaporation dish.
- Record the exact volume of the solution transferred.
- Carefully evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause the solute to sublime or decompose.

- Once the solvent is completely evaporated, weigh the evaporation dish containing the dried solute.
- Calculate the solubility in g/100 mL or other desired units.

Experimental Workflow Visualization

The following diagram illustrates a general workflow for determining the solubility of an organic acid.

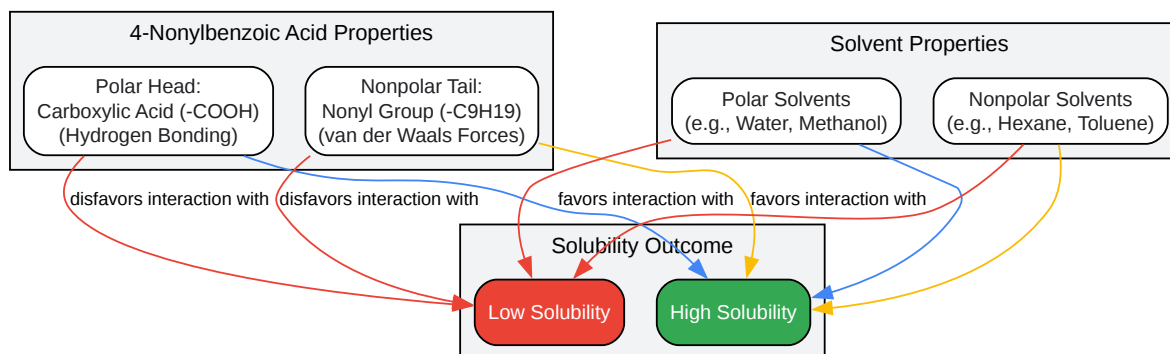


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Caption: A general experimental workflow for determining the solubility of a solid compound.

Logical Relationships in Solubility

The solubility of **4-Nonylbenzoic acid** is governed by the interplay of its structural features and the properties of the solvent, a concept often summarized by the principle "like dissolves like."



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